

Technical Monograph: Spectroscopic Characterization of 2,4-Dihydrazinopyrimidine

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Compound of Interest

Compound Name: 2,4-Dihydrazinopyrimidine

CAS No.: 16974-50-8

Cat. No.: B179879

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile of **2,4-Dihydrazinopyrimidine** (CAS: 19839-46-4). Designed for analytical chemists and drug discovery researchers, this document moves beyond simple data listing to explain the structural causality behind the signals.

2,4-Dihydrazinopyrimidine is a critical intermediate in the synthesis of high-nitrogen energetic materials and pyrimidine-based pharmaceuticals (e.g., antifolates). Its characterization is frequently complicated by the high polarity of the hydrazine moieties and potential tautomeric equilibria. This guide establishes a self-validating analytical workflow using Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy.

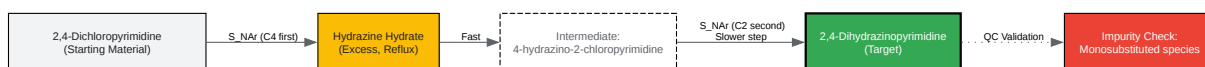
Synthesis Context & Sample Origin

Why this matters: Understanding the synthetic route is prerequisite to identifying common impurities (e.g., mono-substituted byproducts or residual hydrazine).

The standard synthesis involves a nucleophilic aromatic substitution () of 2,4-dichloropyrimidine with excess hydrazine hydrate.

Critical Impurity Markers:

- 2-chloro-4-hydrazinopyrimidine: Indicates incomplete substitution at the less reactive C2 position.
- Hydrazine salts: Often co-precipitate; visible in NMR as broad ammonium peaks.



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Figure 1: Synthetic pathway and critical control points for impurity analysis. The C4 position is more electrophilic and reacts first.

Mass Spectrometry (MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode (+ve). Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.

Primary Ionization Data

Parameter	Value	Interpretation
Formula		High Nitrogen Content (60%)
Exact Mass	140.0810 Da	Monoisotopic mass
	141.09 Da	Base peak (Protonated molecular ion)
	163.07 Da	Common sodium adduct

Fragmentation Logic (MS/MS)

The fragmentation pattern of hydrazino-pyrimidines is distinct. Unlike simple amines, the hydrazine group is a facile leaving group, often ejected as a neutral molecule (

) or decomposing to lose ammonia (

).

- Loss of Hydrazine (-32 Da): The most diagnostic cleavage.
 - (Loss of
or sequential
losses).
- Ring Cleavage (RDA-type): Pyrimidine rings often undergo Retro-Diels-Alder fragmentation, losing
(27 Da).

Diagnostic Workflow: If the spectrum shows

141 but lacks the fragment at

109/108, suspect the presence of a stable amino-impurity (e.g., 2,4-diaminopyrimidine, MW 110) rather than the hydrazino target.

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on solid neat sample. Significance: IR is the primary method for confirming the presence of the hydrazine functionality (

) versus a simple amine.

Frequency ()	Intensity	Assignment	Structural Causality
3350 - 3200	Medium, Broad		Primary/Secondary amine stretching. Hydrazines often show doublet splitting here.
1620 - 1580	Strong		Pyrimidine ring breathing. Diagnostic of the aromatic core.
1550 - 1500	Strong		N-H bending (Scissoring).
1250 - 1200	Medium		single bond stretch.
950 - 900	Weak		N-N single bond stretch (Specific to hydrazines, absent in amines).

Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz or higher.^[1] Solvent: DMSO-

is mandatory. Why: The compound is insoluble in

causes exchange of the diagnostic hydrazine protons, erasing half the structural information.

¹H NMR (Proton)

The spectrum is characterized by two distinct regions: the aromatic pyrimidine protons and the labile hydrazine protons.

Typical Chemical Shifts (

, ppm) in DMSO-

:

Proton	Shift ()	Multiplicity	Integration	Coupling ()	Assignment Logic
NH (Internal)	8.20 - 8.80	Broad Singlet	2H	-	Directly attached to the electron-deficient ring. Most deshielded.
H-6	7.80 - 7.95	Doublet (d)	1H	5.8 Hz	Adjacent to N1 (deshielded). Couples with H-5.
H-5	5.80 - 6.00	Doublet (d)	1H	5.8 Hz	Electron-rich C5 position (shielded by resonance).
NH (Terminal)	4.00 - 4.50	Broad Singlet	4H	-	Terminal amino group. Exchangeable; position varies with water content.

Self-Validating the Spectrum:

- The Coupling Constant: The doublet pair at ~7.9 and ~5.9 ppm must share the same coupling constant (Hz). If they do not, the ring substitution pattern is incorrect.

- Integration Ratio: The ratio of aromatic protons (1:1) to exchangeable protons (Total 6H) confirms the bis-substitution.

C NMR (Carbon)

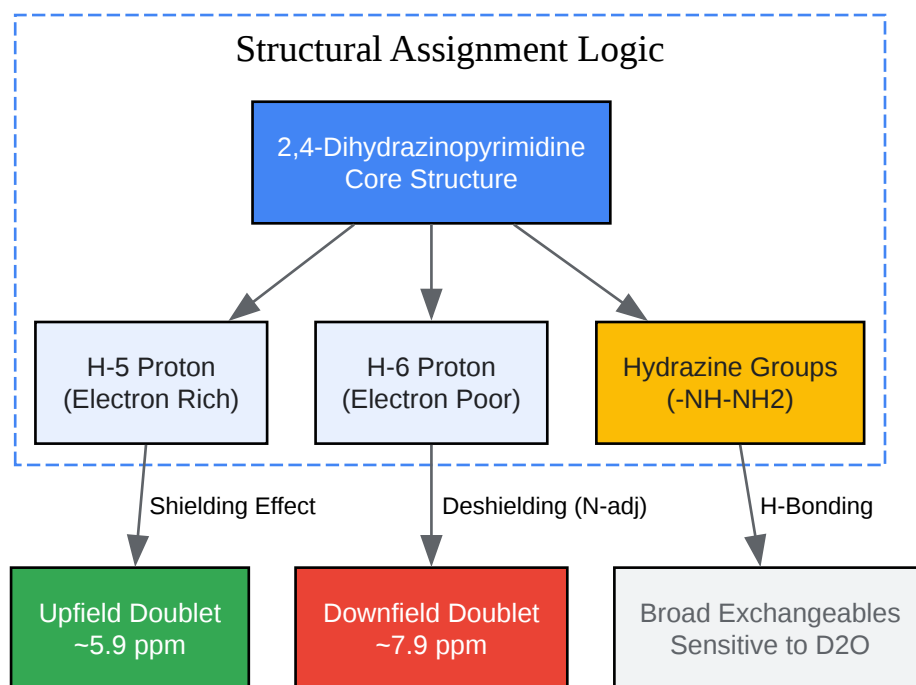
The symmetry of the molecule is key. Although it appears symmetric, the C5 and C6 positions are chemically distinct.

Carbon	Shift (, ppm)	Type	Interpretation
C-2	162.0 - 165.0	Quaternary	Flanked by two ring nitrogens (N1, N3). Most deshielded.
C-4	160.0 - 163.0	Quaternary	Ipso-carbon attached to hydrazine.
C-6	155.0 - 158.0	CH	Significant character, adjacent to N1.
C-5	75.0 - 85.0	CH	Highly shielded. Diagnostic for 2,4-disubstituted pyrimidines.

Note on Tautomerism: While hydrazones are possible, in DMSO-

, the amino-hydrazine tautomer (aromatic ring intact) is the dominant species observed.

Tautomeric exchange may cause line broadening of the carbon signals at room temperature.



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Figure 2: NMR Assignment Logic. The electronic environment of the pyrimidine ring dictates the distinct separation of H-5 and H-6 signals.

Experimental Protocol (Standard Operating Procedure)

Preparation for NMR[1][2]

- Drying: Ensure the sample is dried under vacuum (mbar) at 40°C for 2 hours to remove residual hydrazine hydrate, which can obscure the NH region.
- Solvent: Use high-purity DMSO- (99.9% D).
- Concentration: Dissolve 10-15 mg of sample in 0.6 mL solvent.
- Acquisition: Run a standard proton sequence (32 scans) with a relaxation delay (

) of at least 2.0 seconds to allow full relaxation of the quaternary carbons if running

C.

Preparation for Mass Spec[1]

- Dilution: Dissolve 1 mg in 1 mL Methanol/Water (50:50).
- Further Dilution: Dilute 10

L of this stock into 990

L of mobile phase (0.1% Formic Acid in Water/MeOH).

- Injection: Direct infusion or LC-MS (C18 column, gradient elution). Note: The compound is very polar and will elute near the void volume on standard C18 columns. Use HILIC or a specialized polar-embedded column for retention.

References

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Sources

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